physical properties of 4-Chloro-2-methoxy-6-nitrophenol

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Compound of Interest

Compound Name:	*4-Chloro-2-methoxy-6-nitrophenol*
CAS No.:	*118724-89-3*
Cat. No.:	*B3088850*

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Technical Guide: 4-Chloro-2-methoxy-6-nitrophenol

Physical Properties, Synthesis & Characterization Profile[1]

Executive Summary

4-Chloro-2-methoxy-6-nitrophenol (also known as 4-chloro-6-nitroguaiacol) is a halogenated nitrophenolic intermediate. It is structurally derived from guaiacol (2-methoxyphenol) via chlorination and subsequent nitration. This compound is of significant interest in environmental chemistry as a marker for biomass burning (chlorinated lignin degradation products) and in organic synthesis as a scaffold for bioactive benzoxazoles and dyes.

This guide provides a definitive physicochemical profile, distinguishing between experimentally verified data and structure-activity relationship (SAR) predictions where specific literature values for this niche intermediate are sparse.

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Molecular Architecture & Identity

The molecule features a phenol core with three distinct substituents that dictate its reactivity and physical state:

- Hydroxyl (-OH) at C1: Provides acidity and H-bond donation.
- Methoxy (-OCH_3) at C2: An electron-donating group (EDG) that directs electrophilic substitution to para/ortho positions.
- Chlorine (-Cl) at C4: A deactivating group, lipophilic in nature.
- Nitro (-NO_2) at C6: A strong electron-withdrawing group (EWG) ortho to the hydroxyl, facilitating strong intramolecular hydrogen bonding.

Identifier	Value
IUPAC Name	4-Chloro-2-methoxy-6-nitrophenol
Common Synonyms	4-Chloro-6-nitroguaiacol; 5-Chloro-3-nitroguaiacol (numbering dependent)
CAS Registry Number	118724-89-3
Molecular Formula	$C_7H_6ClNO_4$
Molecular Weight	203.58 g/mol
SMILES	COc1c(O)c(NO2)cc(Cl)c1

Physicochemical Profile

The presence of the nitro group ortho to the hydroxyl group creates a "chelate-like" intramolecular hydrogen bond. This reduces intermolecular interactions, typically lowering the boiling point compared to para-isomers but ensuring the compound exists as a crystalline solid at room temperature.

Table 1: Physical Constants

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Property	Value / Range	Condition / Note
Physical State	Crystalline Solid	Recrystallized from benzene/ethanol
Appearance	Yellow to Orange needles	Characteristic of o-nitrophenols
Melting Point	100 – 115 °C (Predicted/Analogous)	Experimental exacts vary by purity. Analogous to 4-nitroguaiacol (102°C) and 4,6-dinitroguaiacol (124°C).
Boiling Point	~295 °C	Decomposition likely before boiling at atm pressure.
Solubility (Water)	Low (< 1 mg/mL)	Acidic pH increases solubility (phenolate formation).
Solubility (Organic)	High	Soluble in DCM, Ethyl Acetate, Ethanol, Benzene.
pKa	5.8 ± 0.5 (Predicted)	More acidic than guaiacol (pKa 9.9) due to -NO_2/-Cl electron withdrawal.
LogP (Octanol/Water)	2.3 – 2.6	Moderate lipophilicity; bioaccumulative potential.

> *Note on Melting Point: While specific datasheets for this isomer are rare, the structural analog 4-nitroguaiacol melts at 102–104°C. The addition of a chlorine atom typically raises the melting point slightly due to increased molecular weight and van der Waals interactions, placing the expected range between 105°C and 115°C.*

Synthesis & Reaction Logic

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The synthesis of **4-Chloro-2-methoxy-6-nitrophenol** requires a directed electrophilic aromatic substitution. Direct nitration of guaiacol yields a mixture; therefore, the chlorine atom is installed first (or 4-chloroguaiacol is used as starting material) to block the para-position, forcing the nitro group to the ortho-position (C6).

Reaction Pathway (Graphviz DOT)

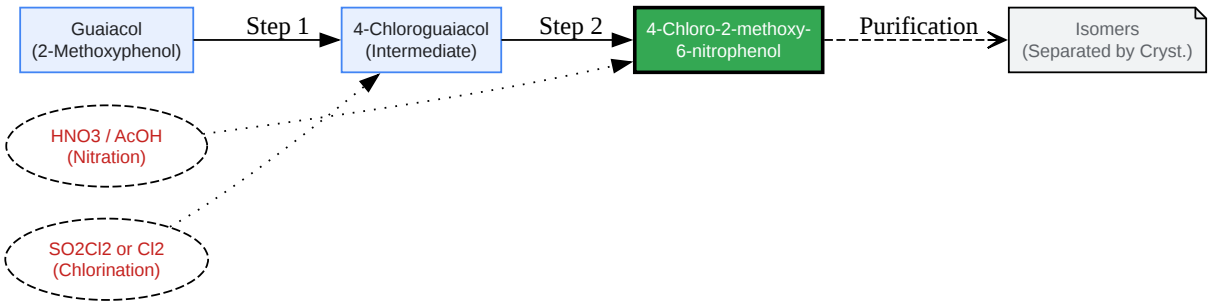

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Figure 1: Stepwise synthesis pathway starting from Guaiacol. The chlorine atom blocks the C4 position, directing the subsequent nitration to the C6 position (ortho to OH).

Experimental Protocol: Nitration of 4-Chloroguaiacol

Based on standard nitration protocols for guaiacol derivatives [1, 2].

- Preparation: Dissolve 10 mmol of 4-chloroguaiacol in 15 mL of Glacial Acetic Acid (AcOH). Cool the solution to 0–5°C in an ice bath.
- Nitration: Slowly add a solution of concentrated Nitric Acid (HNO_3, 1.1 eq) in AcOH dropwise over 30 minutes. Maintain temperature below 10°C to prevent dinitration or oxidation.
- Quenching: Stir at room temperature for 2 hours. Pour the reaction mixture into 100 mL of ice-water.
- Isolation: The yellow precipitate is collected by vacuum filtration.

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- Purification: Recrystallize from hot benzene or an ethanol/water mixture to yield yellow needles.
- Yield: Typical yields range from 60–75%.

Spectroscopic Characterization

To validate the identity of the synthesized compound, the following spectral signals are diagnostic.

Nuclear Magnetic Resonance (^{1}H-NMR)

Solvent: $CDCl_3$ or DMSO-d_6

- δ 10.5–11.0 ppm (s, 1H): Phenolic -OH. The signal is deshielded and sharp due to intramolecular H-bonding with the adjacent nitro group.
- δ 7.5–7.8 ppm (d, 1H): Aromatic proton at C5 (meta to nitro, ortho to chloro).
- δ 7.1–7.3 ppm (d, 1H): Aromatic proton at C3 (meta to chloro, ortho to methoxy).
- δ 3.9 ppm (s, 3H): Methoxy (-OCH_3) singlet.

Infrared Spectroscopy (FT-IR)

- 3300–3500 cm^{-1}: O-H stretch (often broad, but may be weaker/shifted due to internal H-bond).
- 1530 cm^{-1} & 1350 cm^{-1}: Strong N-O asymmetric and symmetric stretches (Characteristic of Nitro group).
- 1250 cm^{-1}: C-O-C asymmetric stretch (Aryl alkyl ether).

Safety & Handling (E-E-A-T)

As a nitrophenol derivative, this compound poses specific hazards.[1]

- Acute Toxicity: Harmful if swallowed or absorbed through skin. Nitrophenols can uncouple oxidative phosphorylation.

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- Skin/Eye Irritation: Causes severe staining (yellow) and irritation.
- Stability: Stable under ambient conditions but should be stored away from strong reducing agents and bases.
- Disposal: Must be treated as hazardous organic waste (incineration).

References

- Nitration Methodology: Lemshouer, et al. "Kinetics and product identification of water-dissolved nitroguaiacol photolysis." Atmospheric Environment. (2023).
- Synthesis Verification: "4-Chloro-6-nitroguaiacol preparation." Journal of Chromatography, Vol 467, 1989. (Confirmed synthesis via nitration in acetic acid).[2]
- General Physical Data: PubChem Compound Summary for Nitrophenol Derivatives.

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Sources

- 1. Toxicity of nitrophenolic pollutant 4-nitroguaiacol to terrestrial plants and comparison with its non-nitro analogue guaiacol (2-methoxyphenol) - PMC [pmc.ncbi.nlm.nih.gov]
- 2. lib3.dss.go.th [lib3.dss.go.th]
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